

increasing Gosogliptin method precision

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Compound Focus: Gosogliptin

CAS No.: 869490-47-1

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Gosogliptin Fact Sheet

The table below summarizes key chemical and developmental data for **Gosogliptin**, which is essential for researchers.

Property	Description
DrugBank ID	DB08382 [1]
Modality	Small Molecule [1]
Chemical Formula	$C_{17}H_{24}F_2N_6O$ [1]
Average Molecular Weight	366.4089 g/mol [1]
Mechanism of Action	Dipeptidyl peptidase 4 (DPP-4) inhibitor [1]
Approval Status	Not approved in the US or other regions (as of search date: 2025-11-14) [1]
Clinical Trial Phase	Phase 3 (Highest phase reached) [1]
Primary Indication (Trials)	Type 2 Diabetes Mellitus, Renal Insufficiency, Chronic [1]

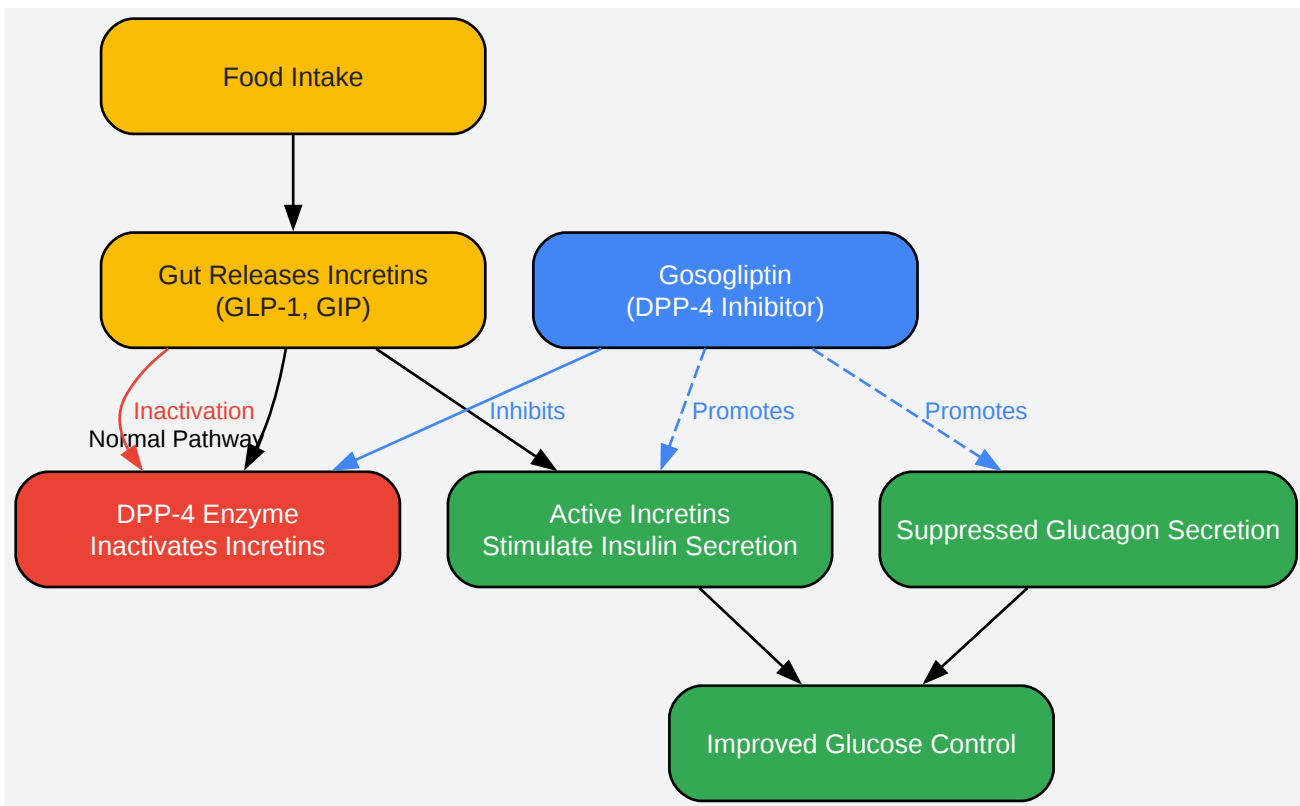
Property	Description
Synonyms/External IDs	PF-00734200, PF-734200 [1]

Mechanism of Action & Experimental Context

Gosogliptin is a member of the "gliptin" class of drugs, which function as **dipeptidyl peptidase-4 (DPP-4) inhibitors** [2] [3]. Understanding this mechanism is crucial for developing relevant bioassays.

- **Target Physiology:** After eating, the gut releases incretin hormones, including **Glucagon-like Peptide-1 (GLP-1)** and **Glucose-dependent Insulinotropic Polypeptide (GIP)**. These hormones stimulate insulin secretion in a glucose-dependent manner and are essential for postprandial glucose control [4] [2].
- **Pathogenic Factor:** The enzyme DPP-4 rapidly inactivates GLP-1 and GIP by cleaving them, shortening their active lifespan. This is a key factor in the dysregulated glucose metabolism of Type 2 Diabetes [4] [2].
- **Drug Action:** **Gosogliptin** inhibits the DPP-4 enzyme. This increases the concentration and prolongs the activity of endogenous GLP-1 and GIP, leading to enhanced glucose-dependent insulin secretion and better glycemic control [2] [3].

The following diagram illustrates this core mechanism and its physiological effects:



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Frequently Asked Questions for Researchers

Q1: What are the key clinical considerations for Gosogliptin based on its development status? A1: As an investigational drug not yet approved in any region, its safety and efficacy profile is not fully established [1]. Clinical trials have explored its use in Type 2 Diabetes Mellitus and, notably, in patients with Chronic Renal Insufficiency, suggesting a potential focus for its application [1].

Q2: How does Gosogliptin compare to other DPP-4 inhibitors? A2: The search results do not provide a direct head-to-head comparison. However, DPP-4 inhibitors as a class are generally considered to have a low risk of hypoglycemia and are weight-gain neutral, making them a favorable option [2]. **Gosogliptin** is one of several gliptins developed after the first-in-class sitagliptin [3].

Q3: What are the reported adverse effects of synthetic DPP-4 inhibitors? A3: While generally well-tolerated, the class has been associated with certain adverse effects. Reported issues include gastrointestinal disturbances, nasopharyngitis, allergic reactions, skin-related side effects, and musculoskeletal disorders [4].

Some safety concerns have been raised regarding a potential increased risk of heart failure and pancreatitis, though data is sometimes controversial [2] [3].

Suggested Pathways for Method Development

Since detailed **Gosogliptin** protocols are not available, here are actionable approaches to build your troubleshooting guides:

- **Leverage Known Parameters:** Use the chemical data from the Fact Sheet (e.g., molecular weight, formula) to guide the development of analytical methods like LC-MS/MS for precise quantification of the drug in biological samples.
- **Adapt from Broader Literature:** The principles for discovering and testing DPP-4 inhibitory peptides [4] and the use of proximal (target engagement) and distal (disease-related) biomarkers in the sitagliptin development program [5] are highly relevant. You can adapt these established experimental frameworks for **Gosogliptin**.
- **Focus on Target Engagement:** A key precision method would be an assay for **plasma DPP-4 activity**, as this is a direct proximal biomarker of **Gosogliptin's** mechanism of action [5]. Correlating this with distal biomarkers like blood glucose or active GLP-1 levels would be a robust strategy.

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References

1. Gosogliptin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Pharmacology of dipeptidyl peptidase-4 inhibitors and its use ... [pmc.ncbi.nlm.nih.gov]
3. New quinoxaline compounds as DPP-4 inhibitors and ... [pubs.rsc.org]
4. Discovery of Food-Derived Dipeptidyl Peptidase IV ... [pmc.ncbi.nlm.nih.gov]
5. Accelerating Drug Development Using Biomarkers [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [increasing Gosogliptin method precision]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b004125#increasing-gosogliptin->

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